

Technical Whitepaper: 4-(Cyclobutylmethoxy)-1H-pyrazole

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Compound of Interest

Compound Name: 4-(Cyclobutylmethoxy)-1H-pyrazole

Cat. No.: B12082951

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Scaffold Analysis, Synthesis Strategy, and Structural Identification

Executive Summary

In the realm of high-value drug discovery, particularly within kinase inhibitor development (e.g., JAK, BTK), the 4-alkoxypyrazole motif serves as a critical bioisostere for phenyl and heteroaryl ethers. This guide focuses on **4-(Cyclobutylmethoxy)-1H-pyrazole**, a specialized intermediate where the lipophilic cyclobutyl group modulates metabolic stability and hydrophobic pocket binding.

While commercially indexed CAS numbers exist for its isomers (e.g., 3-(Cyclobutylmethoxy)-1H-pyrazole, CAS 2988310-97-8), the 4-isomer often requires de novo synthesis or specific substructure searching in proprietary databases. This document outlines the definitive identification, synthetic pathways, and quality control protocols required to validate this chemical entity.

Chemical Identity & Structural Parameters

To ensure precision in procurement and database searching, researchers must distinguish the target 4-isomer from the more common 3/5-isomers.

Parameter	Technical Specification
Chemical Name	4-(Cyclobutylmethoxy)-1H-pyrazole
Molecular Formula	C ₈ H ₁₂ N ₂ O
Molecular Weight	152.19 g/mol
SMILES (Canonical)	<chem>C1CC(C1)COC2=CN=NC2</chem>
InChI Key	Derivative-specific; requires generation
LogP (Predicted)	~1.4 - 1.8 (Lipophilic modulation)
H-Bond Donors/Acceptors	1 / 3
Key Structural Feature	Ether linkage at C4; unsubstituted N1 for further diversification

CAS Number Search Strategy

Direct searches for "**4-(Cyclobutylmethoxy)-1H-pyrazole**" in public catalogs often yield the 3-isomer or carboxylic acid derivatives (e.g., CAS 2090464-49-4).

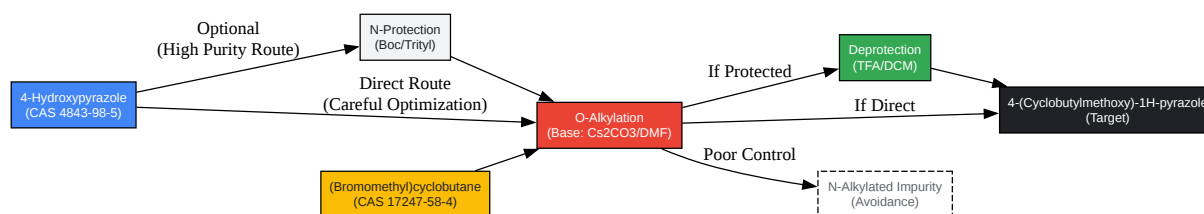
- Primary Search Query: Use the SMILES string C1CC(C1)COC2=CN=NC2 in SciFinder-n or Reaxys.
- Closest Commercial Analog: 4-(Cyclopropylmethoxy)-1H-pyrazole (CAS 2279124-44-4).
- Search Directive: If the exact CAS is unavailable, register the compound as a New Chemical Entity (NCE) in your internal registry using the synthetic protocol below.

Synthetic Route & Experimental Protocol

The synthesis of **4-(Cyclobutylmethoxy)-1H-pyrazole** relies on the O-alkylation of 4-hydroxypyrazole. Direct alkylation can lead to N-alkylation side products; therefore, a controlled protocol is essential.

Reaction Pathway Analysis

The following Graphviz diagram illustrates the logical flow of the synthesis, highlighting the critical decision points between direct alkylation and protection-group strategies.



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Figure 1: Synthetic logic flow for 4-alkoxypyrazoles. The N-protection route is recommended for scale-up to minimize N-alkylation byproducts.

Detailed Protocol: O-Alkylation (Direct Method)

Note: This method assumes high-quality reagents and strict temperature control to favor O-alkylation.

Reagents:

- Substrate: 4-Hydroxypyrazole (1.0 eq)
- Alkylating Agent: (Bromomethyl)cyclobutane (1.1 eq) [CAS 17247-58-4]
- Base: Cesium Carbonate (
(2.0 eq) – Preferred over
for better solubility in DMF.
- Solvent: Anhydrous DMF or Acetonitrile.

Step-by-Step Methodology:

- Preparation: In a flame-dried round-bottom flask under Nitrogen () atmosphere, dissolve 4-hydroxypyrazole in anhydrous DMF (0.2 M concentration).
- Activation: Add in one portion. Stir at room temperature for 30 minutes to form the phenoxide-like anion.
- Addition: Dropwise add (Bromomethyl)cyclobutane via syringe.
- Reaction: Heat the mixture to 60°C for 4–6 hours. Monitor via LC-MS.
 - Checkpoint: If N-alkylation is observed (distinct retention time), lower temperature to 40°C and increase time.
- Workup: Dilute with EtOAc, wash with water (3x) to remove DMF, then brine. Dry over [. \[1\]](#)
- Purification: Flash column chromatography (Hexanes:EtOAc gradient). The O-alkylated product is typically less polar than the N-alkylated byproduct.

Quality Control & Analytical Validation

Trustworthiness in chemical biology requires self-validating analytical data. The following expected signals confirm the structure.

¹H NMR Interpretation (DMSO-d₆, 400 MHz)

Proton Environment	Chemical Shift ()	Multiplicity	Integration	Assignment Logic
Pyrazole C3/C5-H	7.20 – 7.50 ppm	Broad Singlet (s)	2H	Characteristic aromatic pyrazole protons.
N-H	12.00 – 12.50 ppm	Broad (br)	1H	Confirms N is unsubstituted (1H-pyrazole).
O-CH ₂	3.80 – 3.95 ppm	Doublet (d)	2H	Diagnostic shift for O-methylene group.
Cyclobutyl CH	2.60 – 2.75 ppm	Multiplet (m)	1H	Methine proton adjacent to methylene.
Cyclobutyl CH ₂	1.70 – 2.10 ppm	Multiplets (m)	6H	Ring protons (distinctive puckered ring pattern).

Critical Validation Check:

- Regioselectivity: If the N-H signal is absent and an N-CH₂ signal appears (typically upfield ~4.0 ppm vs O-CH₂), the reaction has N-alkylated. The O-CH₂ doublet is the primary confirmation of success.

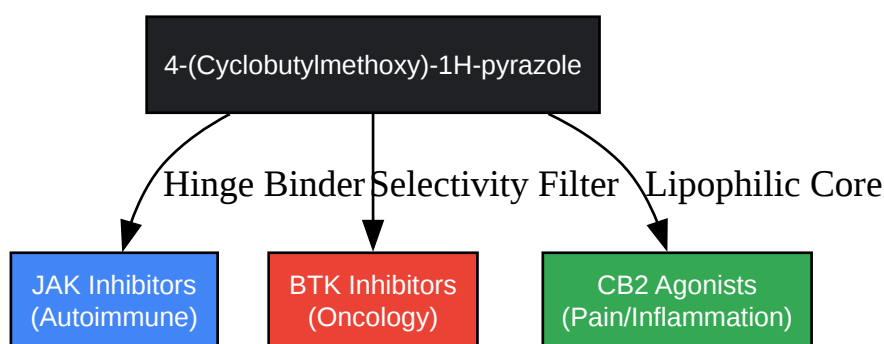
Applications in Drug Discovery[1][2][3]

The 4-(Cyclobutylmethoxy) motif is a strategic scaffold in the design of kinase inhibitors.

Mechanism of Action (Scaffold Utility)

- Bioisosterism: The cyclobutyl ether acts as a metabolically stable replacement for straight-chain propyl/butyl ethers or benzyl ethers.

- Lipophilicity: The cyclobutyl group fills hydrophobic pockets (e.g., the ATP-binding site of JAK2/JAK3) without the rotational entropy penalty of linear chains.
- Solubility: The pyrazole NH remains free for hydrogen bonding (donor) with hinge region residues (e.g., Glu/Leu in kinases).



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Figure 2: Therapeutic target mapping for the cyclobutylmethoxy-pyrazole scaffold.

References

- Synthesis of 4-functionalized pyrazoles via oxidative thio- or selenocyanation. National Institutes of Health (PMC). Available at: [\[Link\]](#)
- Oxidation of pyrazole to 4-hydroxypyrazole by intact rat hepatocytes. PubMed. Available at: [\[Link\]](#)
- Cyclobutylmethyl Bromide (CAS 17247-58-4) Reagent Profile. PharmaCompass. Available at: [\[Link\]](#)
- A highly potent, orally bioavailable pyrazole-derived cannabinoid CB2 receptor-selective full agonist. ResearchGate. Available at: [\[Link\]](#)

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Sources

- [1. mdpi.com \[mdpi.com\]](#)
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